

Essential Safety and Logistical Information for Handling PKUMDL-WQ-2101

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Compound of Interest

Compound Name: PKUMDL-WQ-2101

Cat. No.: B6010760

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of **PKUMDL-WQ-2101**.

This document provides crucial safety protocols and logistical plans for the handling of **PKUMDL-WQ-2101**, a notable allosteric inhibitor of phosphoglycerate dehydrogenase (PHGDH). Adherence to these guidelines is paramount to ensure a safe laboratory environment and to maintain the integrity of your research. The information herein is compiled from available safety data for **PKUMDL-WQ-2101** and structurally related compounds.

Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling.

Property	Value
Chemical Name	2,4-Dihydroxy-N'-(2-hydroxy-5-nitrobenzylidene)benzohydrazide
Molecular Formula	C ₁₄ H ₁₁ N ₃ O ₆
Molecular Weight	317.25 g/mol
CAS Number	304481-72-9
Appearance	Light yellow to dark orange powder
Solubility	Soluble in DMSO
Storage Temperature	-20°C or 2-8°C (refer to supplier for specific instructions)
Physical Hazard	Combustible Solid

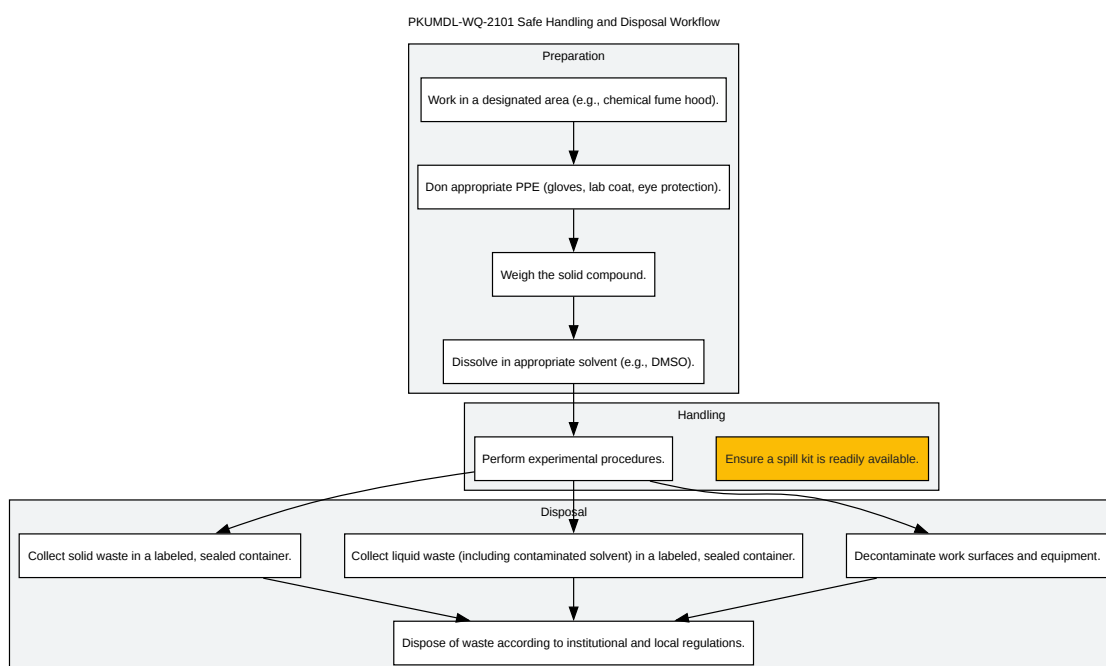
Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **PKUMDL-WQ-2101**. The following table outlines the minimum required PPE.

Body Part	Required PPE	Specifications and Procedures
Hands	Nitrile or other chemically resistant gloves	Inspect gloves for integrity before each use. Dispose of used gloves as chemical waste.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where the compound is handled.
Body	Laboratory coat	Should be fully buttoned to provide maximum coverage.
Respiratory	N95 or higher-rated respirator	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust particles.

Experimental Workflow: Safe Handling and Disposal

The following diagram and procedural steps outline the safe operational flow for working with **PKUMDL-WQ-2101**, from preparation to disposal.



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Caption: Workflow for the safe handling and disposal of **PKUMDL-WQ-2101**.

Experimental Protocols: Step-by-Step Guidance

1. Preparation of Stock Solutions:

- Location: All weighing and initial dissolution of the powdered form of **PKUMDL-WQ-2101** must be conducted in a certified chemical fume hood to minimize inhalation risk.
- Personal Protective Equipment: At a minimum, a lab coat, nitrile gloves, and safety goggles are required. For weighing the powder, the use of an N95 respirator is strongly recommended.
- Procedure:
 - Carefully weigh the desired amount of **PKUMDL-WQ-2101** powder.
 - Add the appropriate solvent (e.g., DMSO) to the powder to achieve the desired stock concentration.
 - Ensure the container is securely capped and vortex or sonicate until the compound is fully dissolved.
 - Clearly label the stock solution with the compound name, concentration, solvent, and date of preparation.

2. Spill Response:

- Immediate Action: In the event of a spill, evacuate the immediate area and alert your supervisor.
- Small Spills (Solid): If you are trained and it is safe to do so, gently cover the spill with an absorbent material to avoid raising dust. Carefully scoop the material into a labeled waste container.
- Small Spills (Liquid): Absorb the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the absorbed material into a labeled waste container.
- Decontamination: Clean the spill area with an appropriate solvent, followed by soap and water. All materials used for cleanup should be disposed of as hazardous waste.

- Large Spills: Evacuate the laboratory and follow your institution's emergency procedures.

3. Disposal Plan:

- Solid Waste: All solid waste, including contaminated gloves, weigh boats, and absorbent materials, must be collected in a clearly labeled hazardous waste container.
- Liquid Waste: All liquid waste, including unused stock solutions and experimental solutions containing **PKUMDL-WQ-2101**, must be collected in a designated, labeled hazardous waste container. Do not pour this waste down the drain.
- Regulatory Compliance: All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Hazard Identification and First Aid

Based on data from structurally similar compounds, **PKUMDL-WQ-2101** should be handled as a potentially hazardous substance.

Hazard	Potential Effects	First Aid Measures
Inhalation	May cause respiratory tract irritation.	Move the affected person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	May cause skin irritation.	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	May cause serious eye irritation.	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	May be harmful if swallowed.	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

This guidance is intended to provide essential safety and logistical information. It is not a substitute for a thorough review of the complete Safety Data Sheet (SDS) provided by the supplier and your institution's specific safety protocols. Always prioritize safety in your research endeavors.

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling PKUMDL-WQ-2101]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6010760#personal-protective-equipment-for-handling-pkumdl-wq-2101\]](https://www.benchchem.com/product/b6010760#personal-protective-equipment-for-handling-pkumdl-wq-2101)

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